

3-Nitropyridine: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 3-Nitropyridine

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This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-nitropyridine**. The information is intended to support researchers, scientists, and professionals in the pharmaceutical and chemical industries in ensuring the integrity and safe handling of this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-nitropyridine** is provided below. These parameters are critical for understanding the compound's behavior and for the development of analytical methodologies.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ N ₂ O ₂	[1] [2]
Molecular Weight	124.10 g/mol	[2] [3]
CAS Number	2530-26-9	[1] [2]
Appearance	Pale brown or light yellow solid/crystal	[1] [4]
Melting Point	35-40 °C	[2]
Flash Point	107.2 °C (225.0 °F)	[2]
Purity	≥ 99% (GC)	[1]

Stability Profile and Storage Conditions

Proper storage and handling are paramount to maintaining the stability and purity of **3-nitropyridine**. While specific, quantitative stability data under various stress conditions are not extensively available in public literature, the following guidelines are derived from safety data sheets and general chemical principles.

Recommended Storage Conditions:

Condition	Recommendation	Source
Temperature	Store in a cool, dry place. Recommended temperatures vary by supplier, ranging from 0-8°C to 10-25°C. [1] [5] For long-term storage, refrigeration is advisable.	[1] [5]
Atmosphere	Store in a well-ventilated area under an inert atmosphere if possible. [6]	[6]
Container	Keep container tightly closed. [6]	[6]
Light	Store away from direct sunlight and other sources of UV radiation. [7]	[7]

Incompatible Materials and Conditions to Avoid:

To prevent degradation and hazardous reactions, **3-nitropyridine** should be stored away from the following:

- Strong oxidizing agents[\[8\]](#)[\[9\]](#)
- Strong acids and bases[\[7\]](#)
- Heat, sparks, and open flames[\[8\]](#)[\[10\]](#)
- Moisture[\[10\]](#)

Hazardous Decomposition Products:

Upon decomposition, **3-nitropyridine** can release toxic fumes and gases, including:

- Nitrogen oxides (NOx)[\[4\]](#)

- Carbon monoxide (CO)[\[4\]](#)
- Carbon dioxide (CO₂)[\[4\]](#)

Experimental Protocols for Stability Assessment

The following is a generalized experimental protocol for assessing the stability of **3-nitropyridine**, based on established guidelines for chemical and pharmaceutical stability testing.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and pathways.

Objective: To evaluate the stability of **3-nitropyridine** under various stress conditions.

Methodology:

- Sample Preparation: Prepare solutions of **3-nitropyridine** in a suitable solvent (e.g., methanol, acetonitrile).
- Stress Conditions:
 - Acid Hydrolysis: Treat the sample with 0.1 N HCl at 60°C for 24 hours.
 - Base Hydrolysis: Treat the sample with 0.1 N NaOH at 60°C for 24 hours.
 - Oxidative Degradation: Treat the sample with 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Expose the solid sample to 70°C for 48 hours.
 - Photostability: Expose the solid sample and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.
- Analysis: Analyze the stressed samples at appropriate time points using a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with

UV or Mass Spectrometry (MS) detection.

- Data Evaluation: Compare the chromatograms of the stressed samples to that of an unstressed control to identify and quantify any degradation products.

Long-Term Stability Study

Objective: To determine the shelf-life and appropriate long-term storage conditions.

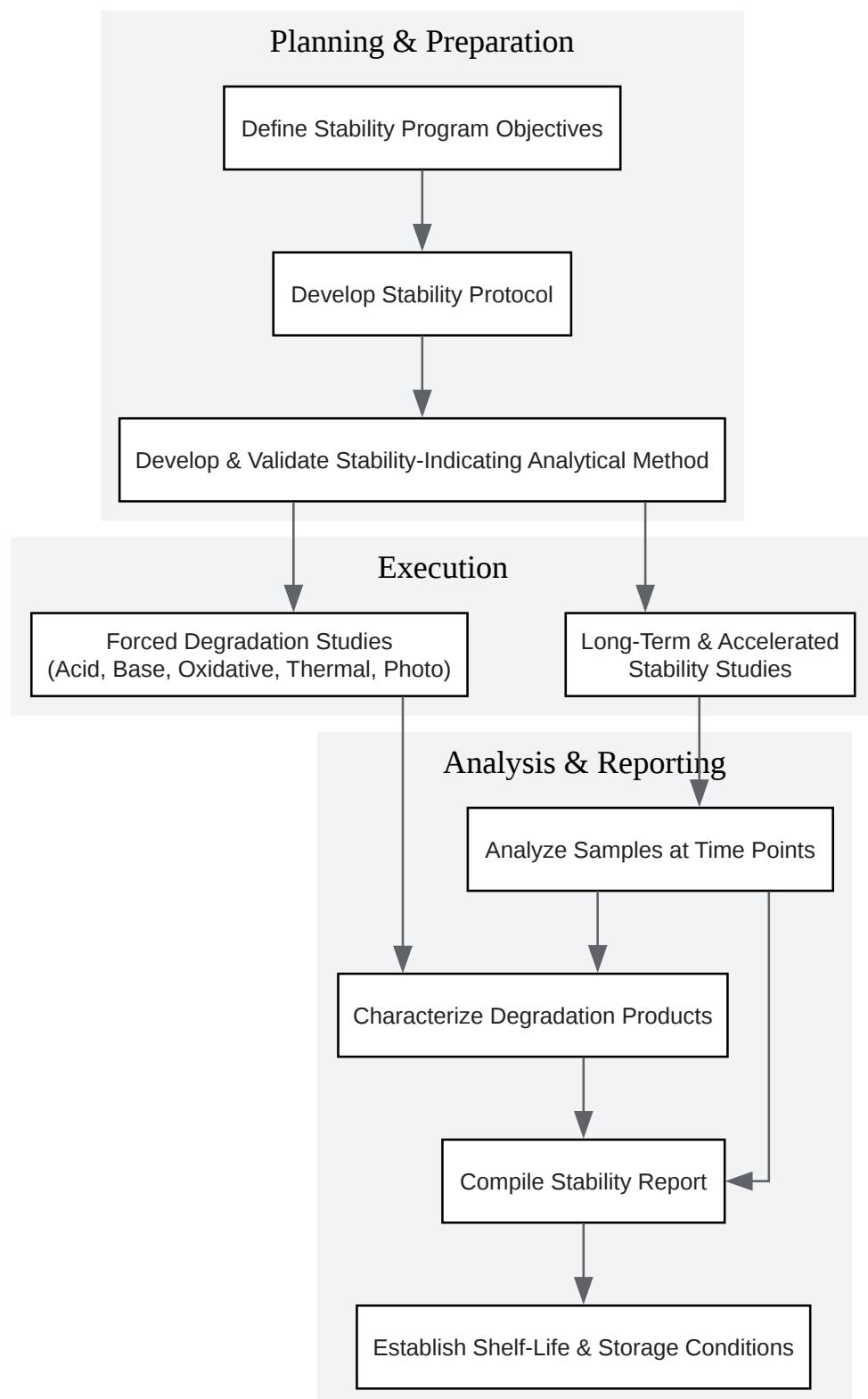
Methodology:

- Sample Storage: Store multiple batches of **3-nitropyridine** in the proposed long-term storage containers at the recommended storage conditions (e.g., $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$ and $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 60% RH $\pm 5\%$ RH).
- Testing Intervals: Analyze the samples at predetermined intervals (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months).
- Parameters to Test:
 - Appearance
 - Assay (potency)
 - Degradation products/impurities
 - Moisture content
- Data Analysis: Evaluate the data for any trends in degradation or changes in physical properties over time to establish a re-test period or shelf-life.

Visualizations

Logical Workflow for Stability Assessment

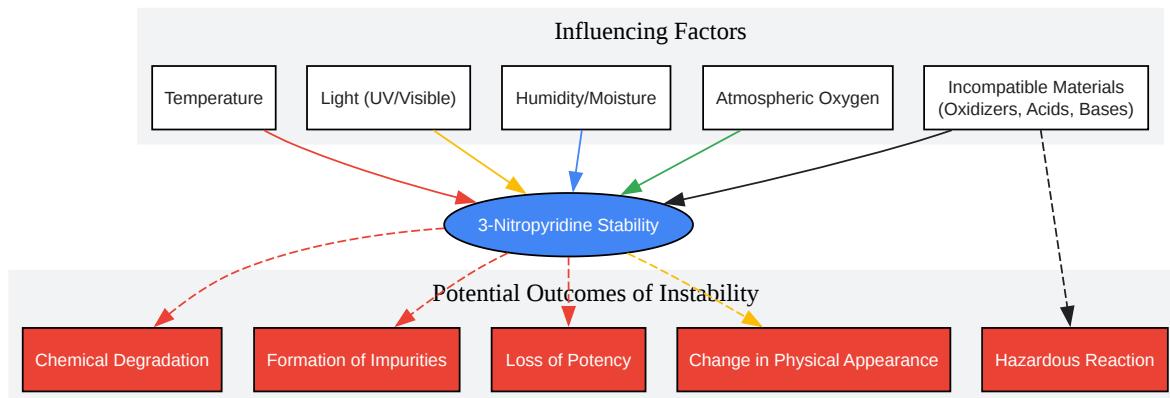
The following diagram illustrates a logical workflow for a comprehensive stability assessment of **3-nitropyridine**.

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Caption: A logical workflow for the stability assessment of **3-nitropyridine**.

Factors Affecting 3-Nitropyridine Stability

This diagram outlines the key environmental and chemical factors that can impact the stability of **3-nitropyridine**.



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Caption: Key factors influencing the stability of **3-nitropyridine**.

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